

Technical Monograph: Boc-L-beta-Homohydroxyproline(OBzl)-DCHA

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Compound of Interest

Compound Name: *Boc-L-beta-Homohydroxyproline(OBzl)-DCHA*

CAS No.: 1217528-91-0

Cat. No.: B2402264

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High-Purity Reagent for Peptidomimetic Engineering[1][2]

Executive Summary

Boc-L-beta-Homohydroxyproline(OBzl)-DCHA (CAS: 1217528-91-0) is the dicyclohexylamine (DCHA) salt of the

-homologated, side-chain protected derivative of L-4-hydroxyproline.[2] As a

-amino acid, it introduces a methylene group (

) into the peptide backbone, conferring resistance to proteolytic degradation and inducing specific secondary structures (foldamers) such as helices and sheets not accessible to standard

-peptides. The benzyl (Bzl) ether protection on the 4-hydroxyl group and the tert-butyloxycarbonyl (Boc) protection on the amine render it orthogonal and compatible with standard Boc-SPPS (Solid Phase Peptide Synthesis) strategies, provided the DCHA counterion is removed prior to coupling.

Chemical Identity & Structural Analysis

This compound represents a "beta-homo" amino acid, where the carbon chain is extended by one methylene unit via Arndt-Eistert homologation.^[2]

- Systematic Name: (2S,4R)-1-(tert-Butoxycarbonyl)-4-(benzyloxy)pyrrolidine-2-yl]acetic acid dicyclohexylamine salt.^[2]
- Common Name: Boc-L-
-Homohydroxyproline(OBzl) DCHA salt.^{[1][2][3][4][5][6][7][8]}
- CAS Number: 1217528-91-0.^{[2][5][6]}
- Molecular Formula:
(Salt form).^[1]
- Molecular Weight: 516.72 g/mol .^[6]

Structural Components^{[1][2][3][4][6][9][10][11][12]}

- Scaffold: Pyrrolidine ring derived from trans-4-hydroxy-L-proline.^[2]
- Backbone Modification: Insertion of a methylene group between the chiral center (C2) and the carboxylic acid, converting the
-amino acid to a
-amino acid.
- Protection Scheme:
 - N-Terminus: Boc (acid-labile, removed by TFA).^[2]
 - Side Chain (4-OH): Benzyl ether (OBzl) (stable to TFA, removed by HF or catalytic hydrogenation).
 - C-Terminus: DCHA salt (stabilizes the free acid as a crystalline solid).^[2]

Physicochemical Properties[2][12][13][14][15]

Property	Specification
Appearance	White to off-white crystalline powder
Purity (HPLC)	
Melting Point	Typically (characteristic of DCHA salts)
Solubility	Soluble in MeOH, DCM, DMF.[1][2] Sparingly soluble in water/ether.[2]
Optical Rotation	Specific rotation data is lot-specific; typically levorotatory.[2]
Storage	to , desiccated.

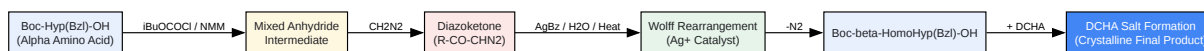
Synthesis & Manufacturing

The synthesis of Boc-L-beta-Homohydroxyproline(OBzl) relies on the Arndt-Eistert Homologation, a critical reaction in peptidomimetic chemistry that extends the carbon chain while preserving stereochemical integrity.[2]

Mechanistic Pathway[2][11]

- Activation: Boc-Hyp(Bzl)-OH is activated as a mixed anhydride using isobutyl chloroformate. [2]
- Diazotization: Reaction with diazomethane yields the
-diazoketone.
- Wolff Rearrangement: Silver-catalyzed rearrangement in the presence of water converts the
diazoketone into the
-homo acid.

- Salt Formation: The resulting oil is treated with Dicyclohexylamine (DCHA) to precipitate the stable crystalline salt.



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Figure 1: Arndt-Eistert homologation pathway for the synthesis of beta-homo amino acids.

Experimental Protocol: DCHA Salt Removal

Critical Step: DCHA salts cannot be used directly in standard coupling reactions (e.g., EDC/HOBt or HATU) because the DCHA amine will compete with the amino component, leading to side reactions and low yields.^[2] The free acid must be liberated immediately prior to use.

Reagents

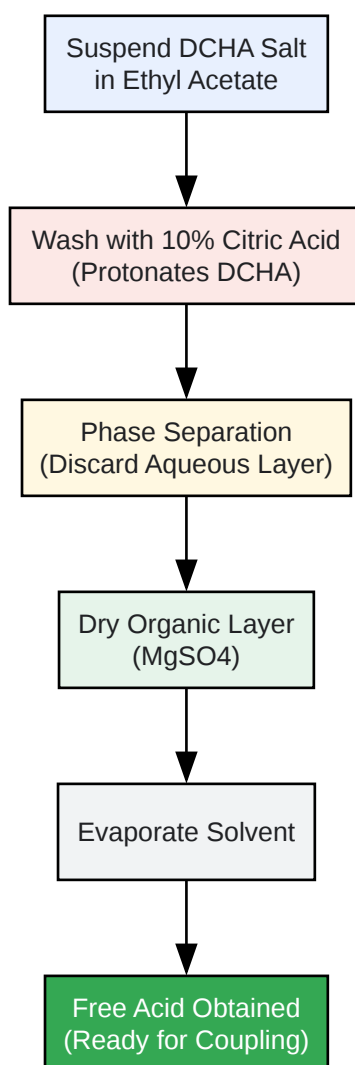
- Ethyl Acetate (EtOAc)
- 10% Citric Acid (aq) or 0.5 M
- Brine (Saturated NaCl)^[2]
- Magnesium Sulfate (^[2])

Methodology

- Suspension: Suspend the calculated amount of **Boc-L-beta-Homohydroxyproline(OBzl)-DCHA** in Ethyl Acetate (approx. 10 mL per gram).
- Acidification: Transfer to a separatory funnel. Add an equal volume of 10% Citric Acid or 0.5 M

- Extraction: Shake vigorously until the solid dissolves completely (indicating conversion to free acid). Separate the layers.
- Wash: Wash the organic layer (EtOAc) twice with water and once with brine to remove residual DCHA salts and acid.
- Drying: Dry the organic layer over anhydrous

, filter, and concentrate in vacuo.
- Result: The resulting viscous oil or foam is the chemically active Boc-L-beta-Homohydroxyproline(OBzl)-OH free acid, ready for coupling.[2]



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Figure 2: Workflow for the conversion of DCHA salt to reactive free acid.

Applications in Drug Development

Peptidomimetics & Foldamers

Incorporating

-amino acids like Boc-L-beta-Homohydroxyproline(OBzl) into peptide sequences alters the backbone topology.^[2]

- Proteolytic Stability: The

-peptide bond is not recognized by most endogenous proteases, significantly extending the half-life of therapeutic peptides in plasma.

- Secondary Structure:

-amino acids promote the formation of stable helices (e.g., 14-helix) that can mimic protein-protein interaction domains.^[2]

Solid Phase Peptide Synthesis (SPPS)

- Coupling: Once desalted, the free acid couples slower than

-amino acids due to steric hindrance and the flexibility of the extra methylene group.^[2] High-efficiency coupling reagents (e.g., HATU, HOAt) are recommended.

- Deprotection:

- Boc Removal: Standard TFA treatment removes the N-terminal Boc group.

- Side Chain: The Benzyl (OBzl) ether is stable to TFA.^[2] It is removed at the very end of the synthesis using HF (Hydrofluoric acid) or TFMSA (Trifluoromethanesulfonic acid), or via catalytic hydrogenation (

) if the peptide contains no sulfur.

Safety & Handling

- Hazards: DCHA salts are generally irritants. The free amine (DCHA) is toxic and corrosive. Handle with gloves and eye protection.
- Stability: The DCHA salt is highly stable and non-hygroscopic compared to the free acid.[2] Do not convert to free acid for long-term storage; generate it in situ or immediately before use.

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